

Gallanilide: A Comprehensive Technical Guide to Synthesis, Characterization, and Biological Significance

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Gallanilide

Cat. No.: B1209047

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Gallanilide, scientifically known as N-phenyl-3,4,5-trihydroxybenzamide, is a synthetic derivative of gallic acid, a naturally occurring polyphenol renowned for its diverse biological activities. This technical guide provides an in-depth overview of the synthesis, characterization, and potential biological applications of **gallanilide**. Drawing upon established methodologies for the synthesis of gallic acid amides, this document outlines detailed experimental protocols. Furthermore, it presents a thorough analysis of the expected analytical data for the characterization of **gallanilide**, based on spectroscopic data from structurally related compounds. The guide also explores the promising biological activities of **gallanilide**, focusing on its potential as an antioxidant and anti-inflammatory agent, and elucidates the key signaling pathways, namely the NF- κ B and Keap1-Nrf2 pathways, that are likely modulated by this compound. This document is intended to serve as a valuable resource for researchers and professionals in the fields of medicinal chemistry, pharmacology, and drug development.

Introduction

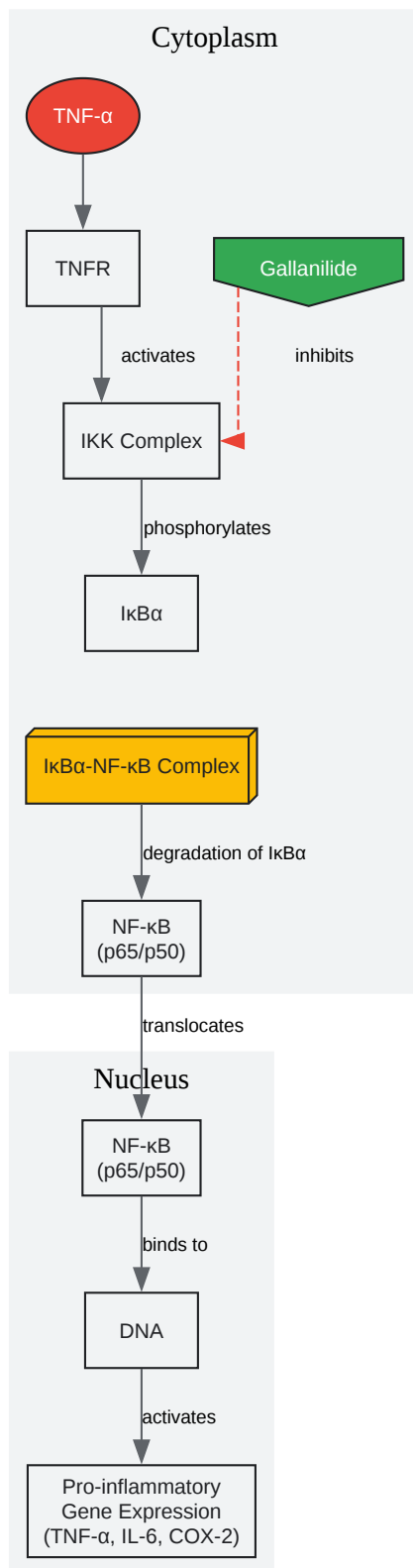
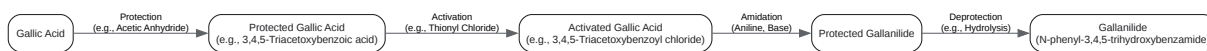
Gallic acid (3,4,5-trihydroxybenzoic acid) is a phenolic acid found in a variety of plants and fruits, and is known for its potent antioxidant, anti-inflammatory, and anticancer properties.^{[1][2]} Chemical modification of gallic acid, such as through the formation of amides, offers a

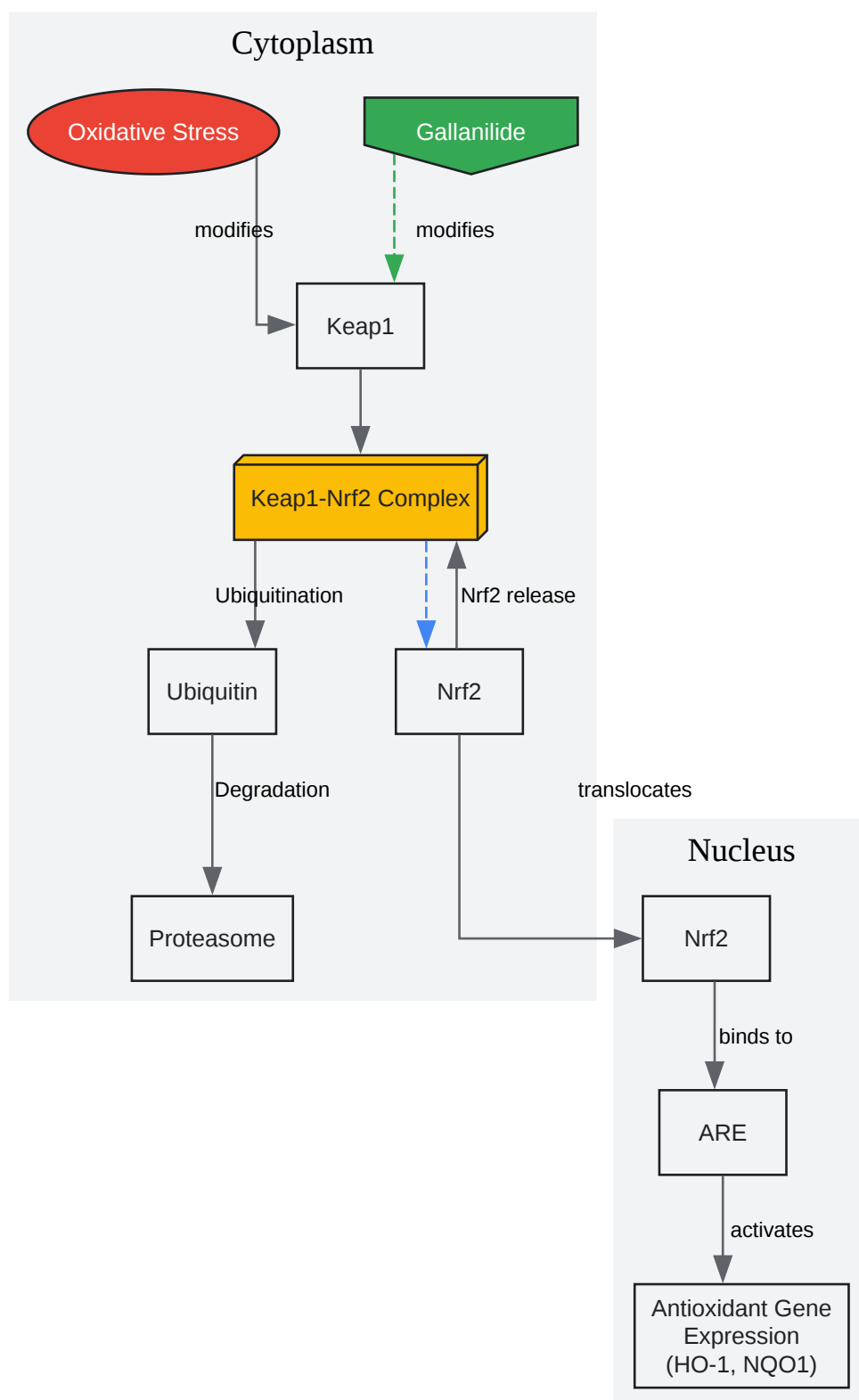
promising strategy to enhance its pharmacological profile.^[3] **Gallanilide**, the amide derivative of gallic acid and aniline, is a molecule of significant interest due to the combined structural features of a polyphenol and a phenylamide. This guide details the synthesis and characterization of **gallanilide** and explores its potential biological activities based on the known properties of its parent compounds and structurally similar molecules.

Synthesis of Gallanilide (N-phenyl-3,4,5-trihydroxybenzamide)

The synthesis of **gallanilide** typically involves a multi-step process to circumvent the reactivity of the hydroxyl groups of gallic acid during amide bond formation. The general strategy includes the protection of the hydroxyl groups, followed by activation of the carboxylic acid and subsequent amidation with aniline, and finally, deprotection to yield the desired product.

Synthesis Workflow





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Phytochemicals targeting NF-κB signaling: Potential anti-cancer interventions - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Gallic acid improved inflammation via NF-κB pathway in TNBS-induced ulcerative colitis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Gallanilide: A Comprehensive Technical Guide to Synthesis, Characterization, and Biological Significance]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1209047#gallanilide-synthesis-and-characterization]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com